

Brexpiprazole S-oxide CAS number and molecular formula

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Compound of Interest

Compound Name: *Brexpiprazole S-oxide*

Cat. No.: *B1371586*

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Technical Guide: Brexpiprazole S-oxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of **Brexpiprazole S-oxide**, a primary metabolite of the atypical antipsychotic agent, brexpiprazole. Brexpiprazole is a novel serotonin-dopamine activity modulator used in the treatment of schizophrenia and as an adjunctive therapy for major depressive disorder.[1][2] Understanding the characteristics and behavior of its metabolites is crucial for a comprehensive assessment of the drug's safety and efficacy profile. This document details the chemical properties, metabolic pathway, and analytical methodologies for **Brexpiprazole S-oxide**.

Chemical and Physical Properties

Brexpiprazole S-oxide, also known as DM-3411, is formed through the oxidation of the sulfur atom in the benzothiophene ring of brexpiprazole.[3] Key identifying information is summarized in the table below.

Property	Value	Reference
CAS Number	1191900-51-2	[4]
Molecular Formula	C25H27N3O3S	[4]
Molecular Weight	449.57 g/mol	[4]

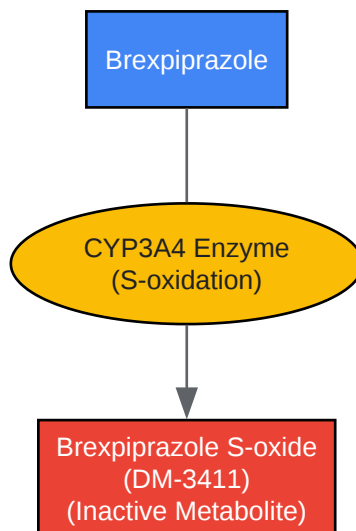
Metabolic Pathway and Pharmacological Activity

Brexiprazole is primarily metabolized in the liver by the cytochrome P450 enzymes CYP3A4 and CYP2D6.[5][6] The formation of **Brexiprazole S-oxide** is a result of CYP3A4-mediated S-oxidation.[7]

Current research indicates that **Brexiprazole S-oxide** is a pharmacologically inactive metabolite and does not contribute significantly to the therapeutic effects of the parent drug.[3][5][6] The primary pharmacological activity resides with brexiprazole, which acts as a partial agonist at dopamine D2 and serotonin 5-HT1A receptors, and as an antagonist at serotonin 5-HT2A receptors.[8][9][10]

Below is a diagram illustrating the metabolic conversion of brexiprazole to its S-oxide metabolite.

Metabolic Pathway of Brexpiprazole to Brexpiprazole S-oxide

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Caption: Metabolic conversion of Brexpiprazole to **Brexpiprazole S-oxide**.

Experimental Protocols

While specific, detailed protocols for the synthesis and analysis of **Brexpiprazole S-oxide** are not widely published in peer-reviewed literature, the following sections provide methodologies derived from patents and analytical validation studies for brexpiprazole that include the analysis of its metabolites.

Synthesis of Brexpiprazole S-oxide (Illustrative)

The synthesis of **Brexpiprazole S-oxide** can be achieved through the controlled oxidation of brexpiprazole. A general approach is outlined below, based on common organic synthesis techniques for sulfoxide formation.

Materials:

- Brexpiprazole

- Oxidizing agent (e.g., hydrogen peroxide, meta-chloroperoxybenzoic acid)
- Solvent (e.g., dichloromethane, acetic acid)
- Purification system (e.g., column chromatography)

Procedure:

- Dissolve brexpiprazole in a suitable organic solvent.
- Cool the solution in an ice bath.
- Slowly add a controlled amount of the oxidizing agent to the solution while stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Once the reaction is complete, quench any excess oxidizing agent.
- Extract the product into an organic solvent and wash with a suitable aqueous solution to remove impurities.
- Dry the organic layer and concentrate it under reduced pressure.
- Purify the crude product using column chromatography to obtain pure **Brexpiprazole S-oxide**.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The following is a representative HPLC method for the analysis of brexpiprazole and its related substances, including the S-oxide metabolite. This method is based on principles outlined in various validation studies.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Chromatographic Conditions:

Parameter	Condition
Column	C18 column (e.g., 150 mm x 4.6 mm, 5 µm)
Mobile Phase	A mixture of an aqueous buffer (e.g., 0.1% acetic acid or a phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile) in a specific ratio (e.g., 65:35 v/v).
Flow Rate	1.0 mL/min
Detection Wavelength	214 nm
Injection Volume	10 µL
Column Temperature	Ambient or controlled (e.g., 30°C)

Sample Preparation:

- Prepare a stock solution of the sample (e.g., bulk drug or formulation) in a suitable diluent (often the mobile phase).
- Perform serial dilutions to achieve a concentration within the linear range of the method.
- Filter the final solution through a 0.45 µm syringe filter before injection.

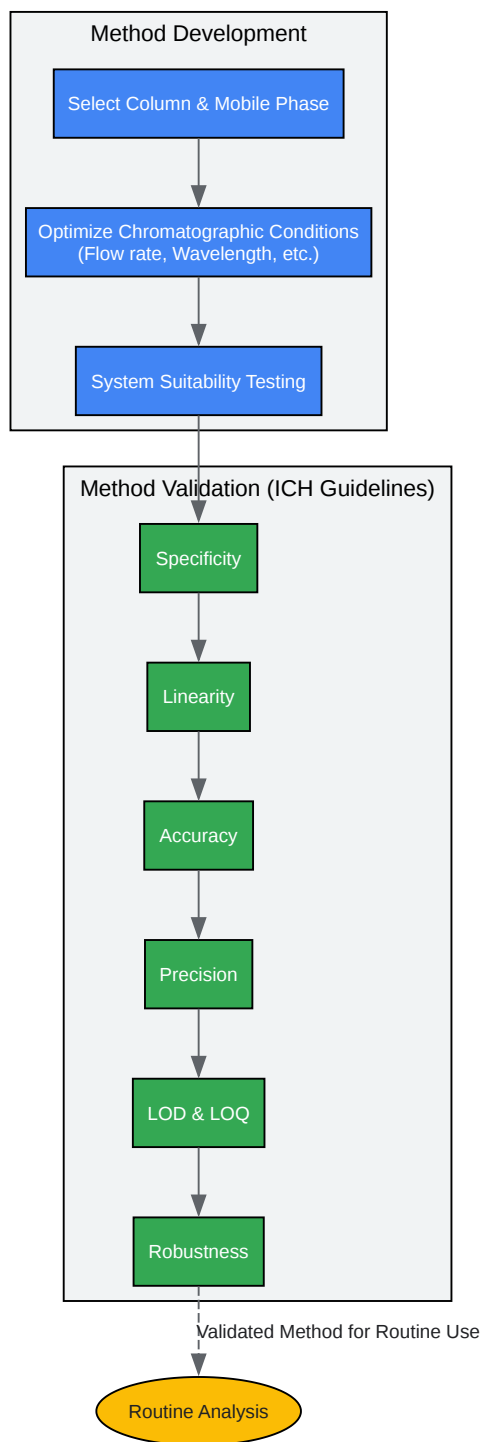
Validation Parameters (as per ICH guidelines):

- Specificity: The method should be able to resolve **Brexpiprazole S-oxide** from brexpiprazole and other potential impurities or degradation products.[\[14\]](#)
- Linearity: A linear relationship should be established between the peak area and the concentration of **Brexpiprazole S-oxide** over a defined range.[\[11\]](#)
- Accuracy: The closeness of the test results to the true value should be determined by recovery studies.
- Precision: The repeatability and intermediate precision of the method should be assessed by analyzing multiple preparations of a homogenous sample.

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified should be determined.

Below is a workflow diagram for a typical HPLC method development and validation process.

HPLC Method Development and Validation Workflow



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Caption: Workflow for HPLC method development and validation.

Conclusion

This technical guide provides essential information regarding **Brexpiprazole S-oxide** for professionals in the field of drug development and research. The data presented, including its CAS number, molecular formula, metabolic pathway, and illustrative experimental protocols, serves as a valuable resource for further investigation and analysis of this key metabolite of brexpiprazole. The provided diagrams offer a clear visual representation of the metabolic process and analytical workflow. As research progresses, more detailed information on the specific properties and analytical methods for **Brexpiprazole S-oxide** is anticipated to become available.

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References

- 1. drugs.com [drugs.com]
- 2. Brexpiprazole: MedlinePlus Drug Information [medlineplus.gov]
- 3. Secure Verification [machinery.mas.bg.ac.rs]
- 4. US20170320862A1 - Process for the preparation of brexpiprazole and intermediates thereof - Google Patents [patents.google.com]
- 5. Brexpiprazole (Rexulti): A New Monotherapy for Schizophrenia and Adjunctive Therapy for Major Depressive Disorder - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ijprajournal.com [ijprajournal.com]
- 7. [PDF] A Validated Quantification Method for Brexpiprazole in Dog Plasma. | Semantic Scholar [semanticscholar.org]
- 8. Brexpiprazole—Pharmacologic Properties and Use in Schizophrenia and Mood Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Brexpiprazole - Wikipedia [en.wikipedia.org]
- 10. psychscenehub.com [psychscenehub.com]
- 11. jddtonline.info [jddtonline.info]

- 12. informaticsjournals.co.in [informaticsjournals.co.in]
- 13. walshmedicalmedia.com [walshmedicalmedia.com]
- 14. jocpr.com [jocpr.com]
- 15. ijnrd.org [ijnrd.org]
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